

In-Depth Technical Guide: Material Safety Data Sheet for Ferric Sulfate Heptahydrate

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Compound of Interest

Compound Name: *Ferric sulfate heptahydrate*

Cat. No.: *B3068266*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and toxicological properties of **Ferric Sulfate Heptahydrate**. The information is compiled from various safety data sheets to ensure a thorough guide for laboratory and professional use.

Chemical Identification and Physical Properties

Ferric sulfate heptahydrate is an inorganic compound with the chemical formula $\text{Fe}_2(\text{SO}_4)_3 \cdot 7\text{H}_2\text{O}$. It is also known by other names such as iron(III) sulfate heptahydrate.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	Fe ₂ H ₁₄ O ₁₉ S ₃ [1]
Molecular Weight	525.985 g/mol [2]
Appearance	Yellow to grayish-white crystals or powder[3]
Odor	Odorless[3]
Melting Point	480 °C (decomposes)[2]
Specific Gravity	2.0 - 2.1
Solubility	Soluble in water[3]
Hygroscopicity	Hygroscopic[3]

Hazard Identification and Classification

Ferric sulfate heptahydrate is classified as a hazardous substance. The primary hazards are related to ingestion, skin contact, and eye contact.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3] [4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3]

Signal Word: Warning

Toxicological Information

The toxicological effects of **ferric sulfate heptahydrate** are primarily acute, resulting from direct contact or ingestion.

Table 3: Toxicological Data

Route of Exposure	Effect	Symptoms
Oral (Ingestion)	Harmful if swallowed[4][5]	May cause nausea, vomiting, diarrhea, and gastrointestinal irritation.[5] Ingestion of large amounts can lead to epigastric pain, vomiting blood, and circulatory failure.[5]
Dermal (Skin Contact)	Causes skin irritation[3][4][5]	Redness and pain.
Ocular (Eye Contact)	Causes serious eye irritation[3][4][5]	Redness, pain, and potential for serious eye damage.
Inhalation	May cause respiratory tract irritation[3]	-

There is no evidence of carcinogenic or mutagenic effects from available data.[5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **ferric sulfate heptahydrate**.

Experimental Protocols for Safe Handling:

- Engineering Controls: Use in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses with side-shields.[5]
 - Hand Protection: Wear impervious gloves (e.g., Nitrile rubber).[5]

- Body Protection: Wear a lab coat, overalls, or other protective clothing to prevent skin contact.[\[5\]](#)
- Hygiene Practices: Do not eat, drink, or smoke when using this product.[\[5\]](#) Wash hands thoroughly after handling.[\[6\]](#)

Storage Recommendations:

- Keep the container tightly closed in a dry, cool, and well-ventilated area.[\[5\]](#)
- Store away from incompatible materials such as oxidizing agents, alkalis, and soluble carbonates.[\[5\]](#)
- The substance is hygroscopic and sensitive to air and moisture.[\[5\]](#)

First Aid and Emergency Procedures

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[\[6\]](#)
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical attention.[\[5\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[\[5\]](#)
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[\[3\]](#)

Fire-Fighting Measures:

- The substance is non-combustible.[\[5\]](#)
- Use extinguishing media appropriate for the surrounding fire.[\[5\]](#)
- Upon heating, it may decompose and emit toxic fumes, including oxides of sulfur and iron.[\[5\]](#)

Accidental Release Measures:

The following workflow outlines the procedure for handling a spill of **ferric sulfate heptahydrate**.

Workflow for Handling a **Ferric Sulfate Heptahydrate** Spill.

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References

- 1. 35139-28-7 CAS Manufactory [m.chemicalbook.com]
- 2. Polymer Ferric Sulphate | CAS#:35139-28-7 | Chemsrce [chemsrc.com]
- 3. Iron(III) Sulfate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. redox.com [redox.com]
- 6. Product Information | LabelSDS [labelsds.com]
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